

Personal protective equipment for handling 4-Methyl-2-pentene

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Compound of Interest

Compound Name: 4-Methyl-2-pentene

Cat. No.: B213027

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Essential Safety and Handling of 4-Methyl-2-pentene

For researchers, scientists, and drug development professionals, the safe handling of **4-Methyl-2-pentene** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure laboratory safety.

Chemical Identifier:

- CAS Number: 4461-48-7 (mixture of cis- and trans-isomers)

Emergency Overview: **4-Methyl-2-pentene** is a highly flammable liquid and vapor.^{[1][2][3]} It causes skin and eye irritation and may cause respiratory irritation.^{[1][4]} Aspiration may be fatal if the liquid is swallowed and enters the airways.^{[1][3][4]}

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is critical when handling **4-Methyl-2-pentene**.

- Eye and Face Protection: Always wear appropriate protective eyeglasses or chemical safety goggles.^[5] For operations with a higher risk of splashing, a face shield should be used in conjunction with goggles.

- Skin Protection:
 - Gloves: Wear impervious gloves.[1][2] While specific breakthrough time data for **4-Methyl-2-pentene** is not readily available, data for the structurally similar compound 4-Methyl-2-pentanone (MIBK) can provide guidance. Nitrile gloves should be considered for incidental splash protection only and replaced immediately upon contamination. For more prolonged contact, heavier-duty gloves are recommended. Always inspect gloves for degradation before use.
 - Protective Clothing: Wear appropriate protective clothing to prevent skin exposure.[5] A flame-resistant lab coat or, at a minimum, a 100% cotton lab coat is recommended.[4]
- Respiratory Protection: Handle **4-Methyl-2-pentene** in a well-ventilated area, preferably within a chemical fume hood.[1][5] If ventilation is inadequate or exposure limits are exceeded, use a NIOSH-approved respirator.[2]

Quantitative Safety Data

The following table summarizes key quantitative safety data for **4-Methyl-2-pentene** and glove permeation data for the related compound 4-Methyl-2-pentanone.

Parameter	Value	Source
Flash Point	-27°C to -33°C (closed cup)	[2][4][6]
Lower Explosion Limit	1.20 vol %	[3]
Occupational Exposure Limits (OELs)	No specific TWA or STEL values are available from ACGIH or OSHA.	[2][3][7]

Glove Material	Permeation Breakthrough Time for 4-Methyl-2-pentanone (minutes)	Recommendation
Butyl	>480	Excellent
Neoprene	10-30	Fair (Short-term use)
Nitrile	<10	Not Recommended for immersion
PVC	<10	Not Recommended
Viton®	120-240	Good

Note: This data is for 4-Methyl-2-pentanone and should be used as a guide only. Always consult the glove manufacturer's specific chemical resistance data.

Experimental Protocols

Handling Procedure:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)[\[5\]](#)
- Ventilation: Always work in a well-ventilated area or a certified chemical fume hood.[\[1\]](#)[\[5\]](#)
- Ignition Sources: Keep away from all sources of ignition, including open flames, hot surfaces, and sparks.[\[1\]](#)[\[5\]](#)
- Static Discharge: Ground and bond containers and receiving equipment when transferring the liquid to prevent static discharge.[\[4\]](#)[\[5\]](#) Use non-sparking tools.[\[3\]](#)[\[4\]](#)
- Container Handling: Keep the container tightly closed when not in use.[\[4\]](#)[\[5\]](#)
- Personal Hygiene: Wash hands thoroughly after handling.[\[4\]](#)

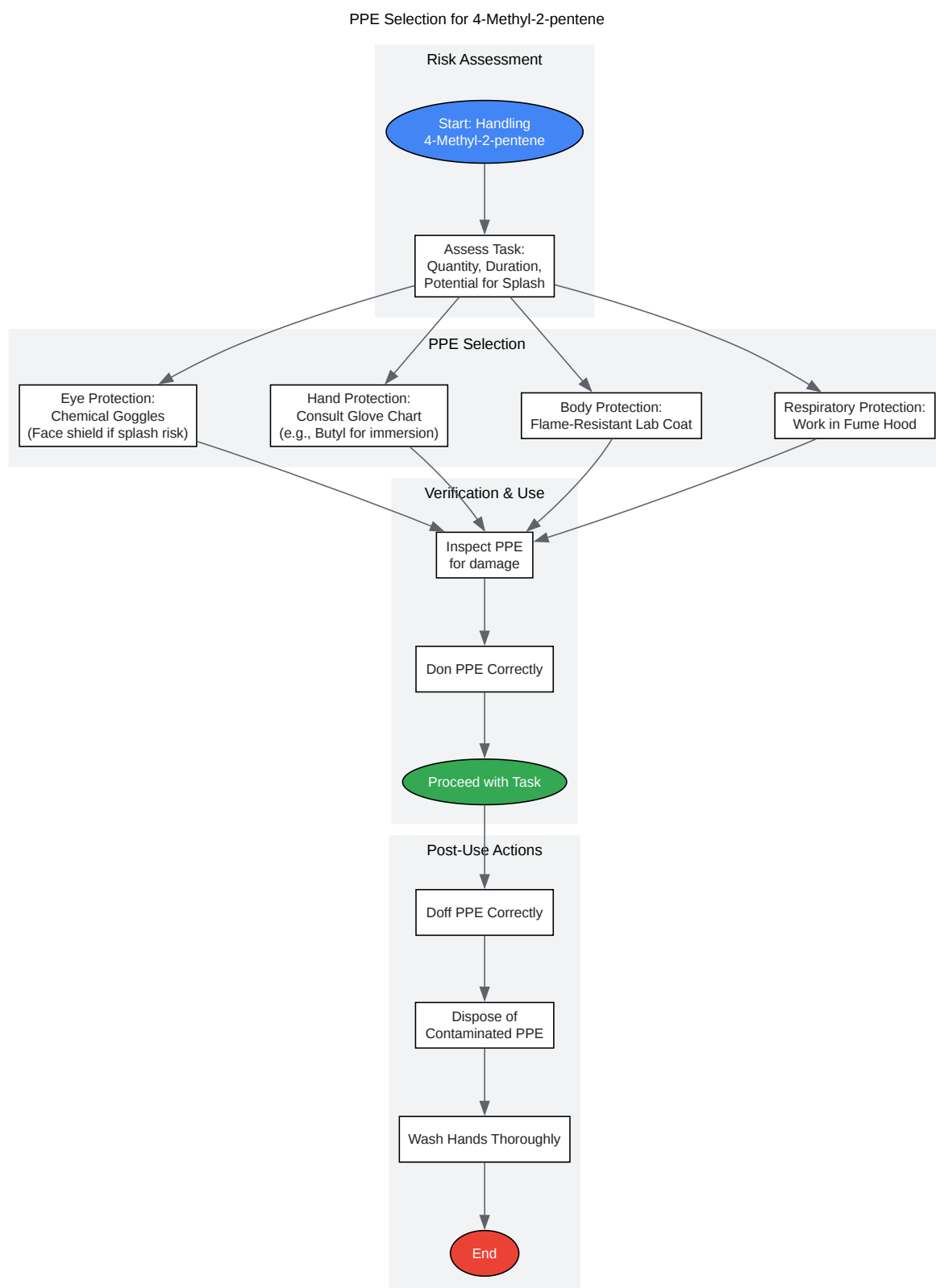
Spill Response:

- Immediate Actions: Remove all sources of ignition.[4] Evacuate personnel from the immediate area.
- Containment: For small spills, absorb the liquid with an inert material such as sand, earth, or vermiculite.[5] Do not use combustible materials like paper towels.
- Cleanup: Place the absorbent material into a suitable, sealed container for disposal.[4]
- Ventilation: Ventilate the area of the spill.

Disposal Plan:

- Waste Classification: **4-Methyl-2-pentene** is considered a hazardous waste due to its flammability.
- Collection: Collect waste in a suitable, closed, and properly labeled container.[4]
- Disposal: Dispose of the waste through a licensed professional waste disposal service in accordance with all federal, state, and local regulations.[1] Do not dispose of it down the drain.

Logical Workflow for PPE Selection



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Caption: PPE selection workflow for handling **4-Methyl-2-pentene**.

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